Technical Support Center: Regioselectivity in Substituted Chloropyrimidine Reactions

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Compound of Interest

Compound Name:	*4-Chloro-6-morpholino-5-pyrimidinecarbaldehyde*
CAS No.:	*54503-94-5*
Cat. No.:	*B1307396*

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From the Senior Application Scientist's Desk:

Welcome to the technical support center dedicated to navigating the complexities of regioselectivity in reactions of substituted chloropyrimidines. As a cornerstone motif in medicinal chemistry and materials science, the pyrimidine ring's functionalization is paramount. However, predicting and controlling the site of reaction on a multi-substituted chloropyrimidine core is a frequent and significant challenge. This guide is structured to move from foundational principles to advanced troubleshooting, providing not just protocols, but the underlying mechanistic reasoning to empower your experimental design.

Part 1: Frequently Asked Questions - The Fundamentals of Regioselectivity

This section addresses the baseline principles governing reactivity on the chloropyrimidine scaffold.

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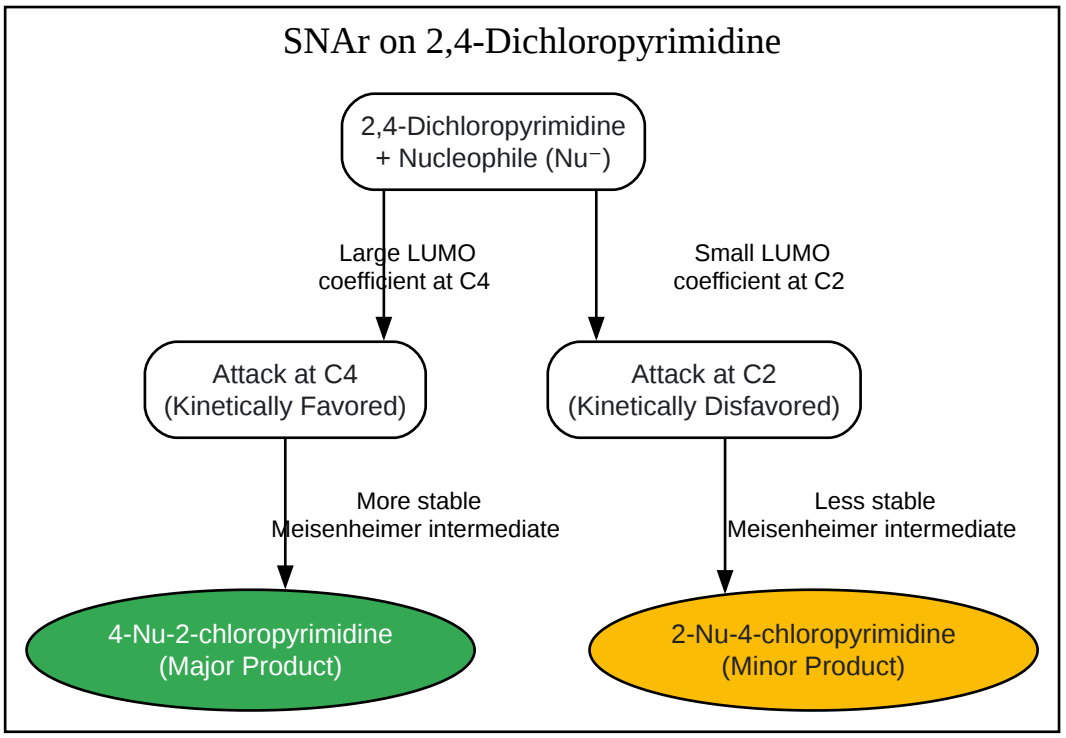
Q1: Why do nucleophilic aromatic substitution (SNAr) reactions on unsubstituted 2,4-dichloropyrimidine typically favor the C4 position?

A1: The preference for nucleophilic attack at the C4 position is a well-established observation rooted in the electronic structure of the pyrimidine ring.[1] The primary reasons are:

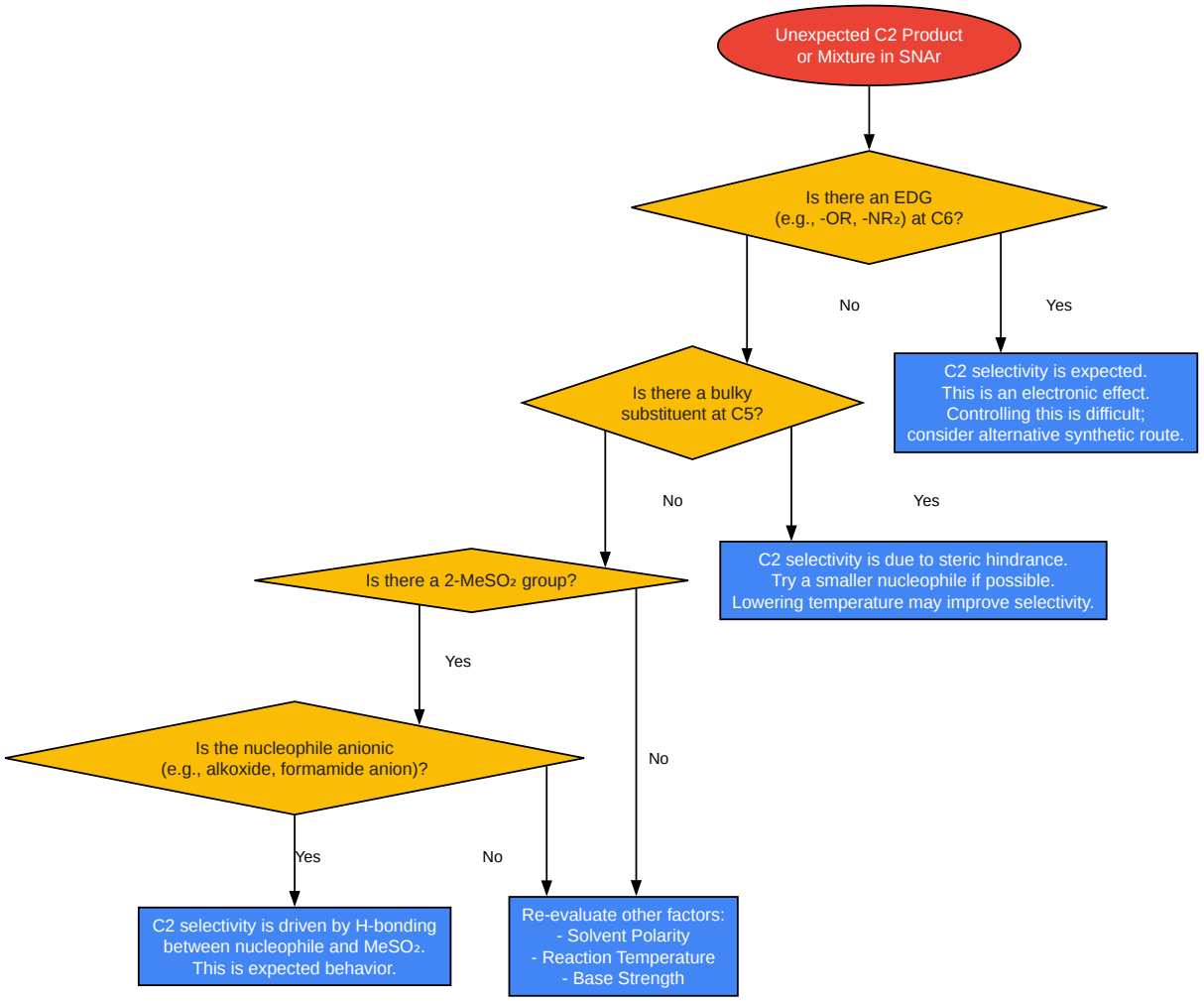
- Stabilization of the Meisenheimer Intermediate: In an SNAr reaction, the nucleophile attacks the carbon atom, forming a negatively charged intermediate known as a Meisenheimer complex. When attack occurs at C4, the negative charge can be delocalized onto the para nitrogen (N1). This is a highly stabilizing resonance structure. Attack at C2 (ortho to both nitrogens) leads to delocalization onto the adjacent N1 and N3 atoms, which is generally less stabilizing and can involve repulsion between the incoming nucleophile and the nitrogen lone pairs.[2]

- Frontier Molecular Orbital (FMO) Theory: Computational analyses, such as those examining the Lowest Unoccupied Molecular Orbital (LUMO), show that for an unsubstituted 2,4-dichloropyrimidine, the LUMO lobe is significantly larger at the C4 and C6 positions compared to C2.[3] Since the SNAr reaction is an interaction between the nucleophile's HOMO and the electrophile's LUMO, the reaction preferentially occurs at the site with the largest LUMO coefficient, which is C4.[2]

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Sources

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